

CAS number and physical properties of Oxazole-5-carboxylic acid

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Compound of Interest

Compound Name: Oxazole-5-carboxylic acid

Cat. No.: B058317

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An In-depth Technical Guide to Oxazole-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Oxazole-5-carboxylic acid**, alongside a general experimental protocol for the synthesis of related oxazole compounds. This information is intended to support research and development activities in medicinal chemistry, organic synthesis, and materials science.

Core Properties of Oxazole-5-carboxylic Acid

Oxazole-5-carboxylic acid is a heterocyclic organic compound featuring a five-membered oxazole ring substituted with a carboxylic acid group at the 5-position.[1] This structure makes it a valuable building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals.[1][2] Its derivatives have shown potential biological activities, including antimicrobial, antifungal, and anti-inflammatory properties.[3]

Quantitative Data Summary

The physical and chemical properties of **Oxazole-5-carboxylic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	118994-90-4	[1][2][4]
Molecular Formula	C ₄ H ₃ NO ₃	[1][2][4][5]
Molecular Weight	113.07 g/mol	[2][4]
Appearance	White to off-white, pale cream, or yellow solid powder.	[1][2][5]
Melting Point	195-197 °C or 226-230 °C	[3][6]
Boiling Point	289.3 ± 13.0 °C (Predicted)	[3][6]
Density	1.449 ± 0.06 g/cm ³ (Predicted)	[3][6]
pKa	2.39 ± 0.10 (Predicted)	[6]
Solubility	Soluble in polar solvents such as water and alcohols.	[1][6]
Storage	Store at 0 - 8 °C in a dark, dry, and sealed environment.	[2][6]

Experimental Protocols: Synthesis of Oxazoles

While a specific, detailed protocol for the synthesis of **Oxazole-5-carboxylic acid** is not readily available in the provided search results, a general and efficient method for the synthesis of 4,5-disubstituted oxazoles directly from carboxylic acids has been reported. This can serve as a foundational methodology for researchers.

General Procedure for the Synthesis of 4,5-Disubstituted Oxazoles from Carboxylic Acids[7]

This protocol involves a [3+2] cycloaddition reaction.

Materials:

- Carboxylic acid (1.0 equiv)
- 4-Toluenesulfonylmethyl isocyanide (TosMIC) or other isocyanide (1.2 equiv)

- 4-(Dimethylamino)pyridine (DMAP) (1.5 equiv, as base)
- Triflylpyridinium reagent (DMAP-Tf) (1.3 equiv)
- Dichloromethane (DCM) (0.1 M)
- Water
- Sodium Sulfate (Na_2SO_4)
- Nitrogen atmosphere

Methodology:

- To a screw-capped vial equipped with a Teflon stir bar, add the carboxylic acid (0.21 mmol, 1.0 equiv), DMAP (0.32 mmol, 1.5 equiv), and DCM (2.0 mL) under a dry nitrogen atmosphere.
- Add the DMAP-Tf (0.27 mmol, 1.3 equiv) to the mixture and stir for 5 minutes at room temperature.
- Once all solids have dissolved, add the isocyanide (0.25 mmol, 1.2 equiv) to the reaction mixture.
- Stir the mixture in a preheated oil bath at 40 °C for 30 minutes.
- Cool the reaction mixture to room temperature.
- Pour the mixture into water (30 mL) and extract with DCM (3 x 20 mL).
- Dry the combined organic layers over Na_2SO_4 and filter.
- The solvent is then removed, and the crude product can be purified, typically by chromatography.

This method has been shown to have a broad substrate scope with good functional group tolerance.^[7]

Another sustainable approach involves a one-pot synthesis using a heterogeneous copper ferrite (CuFe_2O_4) nanocatalyst in water.[8]

General One-Pot Synthesis of Oxazoles[8]

Materials:

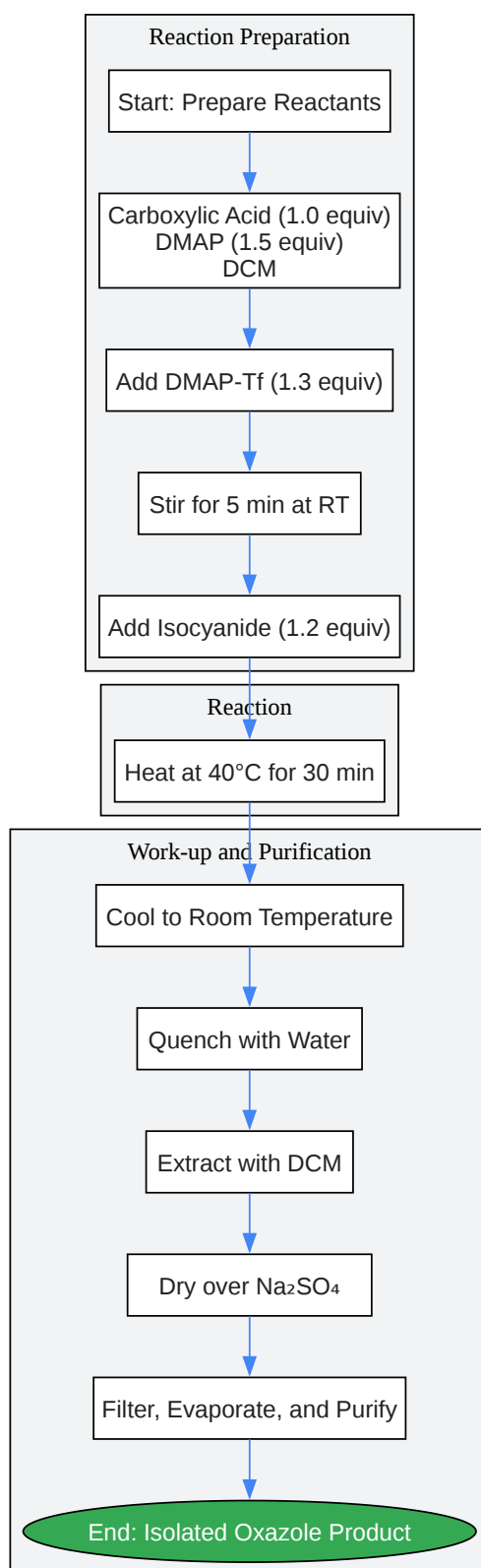
- Carboxylic acid (1.5 mmol)
- Benzoin (1 mmol)
- Ammonium acetate (4 mmol)
- CuFe_2O_4 catalyst (20 mg)
- Water (5 mL)

Methodology:

- Combine benzoin, ammonium acetate, the carboxylic acid, and the CuFe_2O_4 catalyst in water.
- The reaction is carried out, and its progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product can be separated by adding more water to the reaction mixture and filtering.
- The catalyst is recyclable and can be separated from the reaction mixture using a magnet.[8]

Logical Workflow Visualization

The following diagram illustrates the general workflow for the synthesis of oxazoles from carboxylic acids, based on the first experimental protocol described.



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Caption: General workflow for the synthesis of oxazoles from carboxylic acids.

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